

Ethacridine Lactate Storage & Handling Summary

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Compound Focus: Ethacridine

CAS No.: 442-16-0

Cat. No.: S527491

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The table below summarizes the key quantitative data and storage conditions for **ethacridine** lactate.

Property / Condition	Specification	Source / Notes
Physical Form	Yellow powder	[1]
Melting Point	62-67 °C (lit.)	[1]
Recommended Storage (Powder)	Room temperature; in a cool, dry, well-ventilated area, in a tightly closed container.	[2] [1]
Room Temperature Stability	Confirmed stable for at least one month at room temperature during shipping.	[2]
Solubility (for 25°C)		[2]
- DMSO	69 mg/mL (200.94 mM)	
- Water	69 mg/mL (200.94 mM)	
- Ethanol	20 mg/mL (58.24 mM)	
Solution Storage	4°C (for aqueous stock solutions)	[3]

Frequently Asked Questions (FAQ)

- **Q1: Can ethacridine lactate powder be shipped and stored at room temperature?**
 - **A:** Yes. Stability testing has confirmed that the powder product can be shipped without cooling measures and remains stable for at least one month at room temperature. For long-term storage, it should be kept in a tightly closed container in a cool, dry, and well-ventilated area [2] [1].
- **Q2: What is the best way to prepare and store stock solutions of ethacridine lactate?**
 - **A: Ethacridine** lactate is highly soluble in water and DMSO. You can prepare a concentrated stock solution, for example, at 69 mg/mL in water. It is recommended to prepare aqueous solutions fresh, but if storage is necessary, they should be kept at **4°C** to maintain stability [3] [2].
- **Q3: What safety precautions should I take when handling this compound?**
 - **A:** Avoid contact with eyes, skin, and clothing. Use adequate ventilation to avoid inhaling dust and wear appropriate protective equipment, including gloves and safety goggles. If skin contact occurs, wash immediately with plenty of water [1].

Experimental Protocol: Preparing a Homogeneous Aqueous Suspension

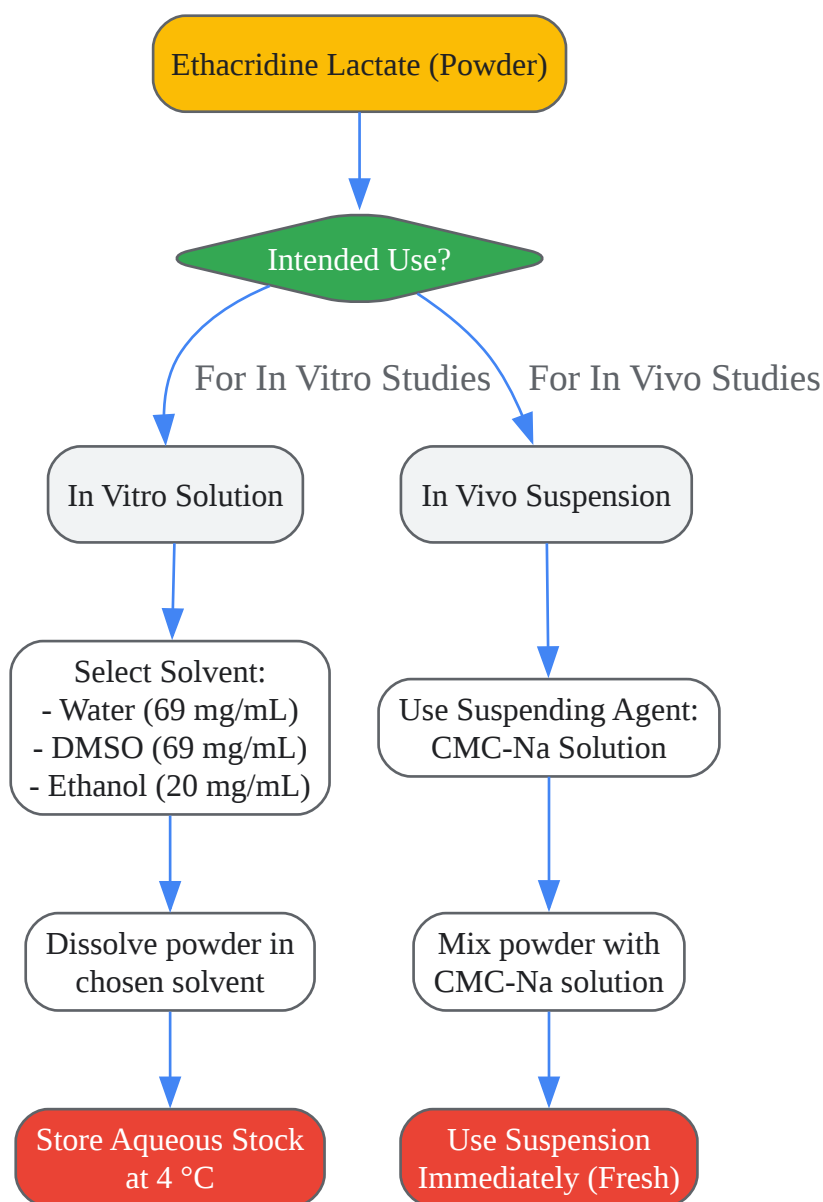
For *in vivo* studies, creating a homogeneous suspension often requires the use of a suspending agent. Here is a detailed methodology, with one approach adapted from the search results [2]:

- **Materials:**
 - **Ethacridine** lactate powder
 - Carboxymethyl cellulose sodium salt (CMC-Na) solution
 - Distilled water
 - Analytical balance
 - Vortex mixer or magnetic stirrer
- **Procedure:**
 - **Weighing:** Accurately weigh 5 mg of **ethacridine** lactate powder using an analytical balance.

- **Suspension:** Transfer the powder into a vial containing 1 mL of the CMC-Na solution.
- **Mixing:** Mix the solution thoroughly using a vortex mixer or magnetic stirrer until a homogeneous suspension is achieved, with a final concentration of **5 mg/mL**.
- **Storage:** Prepare the suspension fresh before administration. Do not store for extended periods.

Experimental Workflow for Solution & Suspension Preparation

The diagram below outlines the logical workflow for preparing different forms of **ethacridine** lactate for experiments, based on the cited protocols.



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Important Precautions and Notes

- **Handling:** Always wear suitable gloves and protective clothing. Wash hands thoroughly after handling [1].
- **Incompatibilities:** This compound is incompatible with strong oxidizing agents [1].
- **Documentation:** For detailed safety information, consult the Material Safety Data Sheet (MSDS) for **ethacridine** lactate [1].

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References

1. Ethacridine lactate | CAS#:1837-57-6 [chemsrc.com]
2. Ethacridine lactate Datasheet [selleckchem.com]
3. Biosorptive Removal of Ethacridine Lactate from Aqueous ... [pmc.ncbi.nlm.nih.gov]

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